

Application Note: Strategic Utilization of Z-His-Met-OH in Therapeutic Peptide CMC

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Compound of Interest

Compound Name: Z-His-met-oh

Cat. No.: B1352442

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Subtitle: Advanced Protocols for Fragment Condensation and Methionine Oxidation Profiling

Executive Summary & Technical Rationale

In the development of therapeutic peptides, specific amino acid sequences present disproportionate manufacturing challenges. The Histidyl-Methionine (His-Met) motif is one such "problem sequence," notorious for two critical instability vectors:

- **Histidine Racemization:** During stepwise Solid-Phase Peptide Synthesis (SPPS), the imidazole ring of Histidine can catalyze proton abstraction from the α -carbon, leading to significant racemization (L and D) and the formation of diastereomeric impurities that are difficult to separate.
- **Methionine Oxidation:** The thioether side chain of Methionine is highly susceptible to oxidation, forming Methionine Sulfoxide (Met(O)) during synthesis, cleavage, and storage.

Z-His-Met-OH (N-benzyloxycarbonyl-L-histidyl-L-methionine) serves as a high-value strategic tool to mitigate these risks. By utilizing this compound as a purified dipeptide building block (Fragment Condensation strategy) rather than stepwise coupling, developers can ensure

stereochemical purity. Furthermore, it acts as a critical Analytical Reference Standard for developing stability-indicating methods to quantify Met-oxidation.

This guide details the protocols for utilizing **Z-His-Met-OH** in convergent synthesis and analytical impurity profiling.

Chemical Profile & Handling

Property	Specification
Chemical Name	N-Benzyloxycarbonyl-L-histidyl-L-methionine
Abbreviation	Z-His-Met-OH
CAS Number	2641-13-6
Molecular Weight	420.48 g/mol
Solubility	Soluble in DMSO, DMF, Methanol. Slightly soluble in water.
pKa Values	Imidazole ~6.0; Carboxyl ~3.6 (approximate)
Storage	-20°C, Desiccated. Protect from light and oxygen to prevent Met oxidation.

Application I: Fragment Condensation Strategy

Objective: To introduce the His-Met motif into a peptide backbone with maximal stereochemical purity, bypassing the risk of on-resin Histidine racemization.

The Logic of Fragment Condensation

In standard stepwise SPPS, activating the carboxyl group of N-protected Histidine (e.g., Fmoc-His(Trt)-OH) poses a high risk of racemization. By using **Z-His-Met-OH**, the peptide bond between His and Met is already formed and purified before the synthesis begins. The coupling event then occurs at the Methionine carboxyl group, which is significantly less prone to racemization than Histidine.

Note: The N-terminal Z (Cbz) group is stable to TFA but removed by hydrogenolysis or strong acids (HF, HBr). This protocol assumes the **Z-His-Met-OH** is used at the N-terminus of the

target peptide or that the Z-group removal is compatible with the synthesis strategy (e.g., Boc chemistry or final deprotection).

Protocol: Coupling Z-His-Met-OH to Resin-Bound Peptide

Reagents Required:

- Resin-bound peptide (free amine N-terminus).
- **Z-His-Met-OH** (3-5 equivalents).
- Coupling Reagents: DIC (Diisopropylcarbodiimide) / Oxyma Pure (Ethyl (hydroxyimino)cyanoacetate).
- Solvent: DMF (Dimethylformamide).

Step-by-Step Methodology:

- Pre-Activation (Critical Step):
 - Dissolve **Z-His-Met-OH** (3 eq) and Oxyma Pure (3 eq) in minimal DMF.
 - Add DIC (3 eq) and stir for 2–3 minutes.
 - Why? Pre-activation ensures the formation of the active ester before contact with the resin, maximizing diffusion efficiency. We avoid base-driven activation (like HATU/DIEA) here to further minimize any risk of racemization at the Met residue, although Met is robust.
- Coupling:
 - Transfer the pre-activated solution to the reaction vessel containing the resin-bound peptide.
 - Agitate (shake, do not stir with magnetic bar to avoid grinding resin) for 2–4 hours at room temperature.

- Monitoring: Perform a Kaiser Test (ninhydrin) or Chloranil Test (for secondary amines) to confirm reaction completion. The resin should be negative (colorless).
- Washing:
 - Drain the reaction vessel.
 - Wash resin with DMF (3 x 2 min), DCM (3 x 2 min), and DMF (3 x 2 min).
- Capping (Optional but Recommended):
 - Treat resin with Acetic Anhydride/Pyridine/DMF solution for 10 minutes to cap any unreacted amines, preventing deletion sequences.
- Downstream Processing:
 - If **Z-His-Met-OH** is the N-terminal sequence, the peptide is ready for cleavage (Z-group remains).
 - If the Z-group needs removal for further extension, perform catalytic hydrogenation (Pd/C, H₂) if solid-phase compatible, or use HBr/Acetic Acid (Boc chemistry compatibility).

Application II: Analytical Impurity Profiling (Met-Oxidation)

Objective: Develop a stability-indicating HPLC method to separate native His-Met from oxidized His-Met(O) species using **Z-His-Met-OH** as a model system.

The Logic of Oxidation Modeling

Methionine oxidation is a major degradation pathway. The sulfoxide form (Met(O)) is more polar than native Met, causing a retention time shift in Reverse Phase HPLC (RP-HPLC). **Z-His-Met-OH** allows analysts to optimize this separation on a simple system before applying it to complex full-length peptides.

Protocol: Forced Degradation & Method Development

Reagents:

- **Z-His-Met-OH** Reference Standard.[\[1\]](#)[\[2\]](#)
- Hydrogen Peroxide (H₂O₂), 30% solution.
- HPLC Mobile Phases: (A) 0.1% TFA in Water, (B) 0.1% TFA in Acetonitrile.

Step-by-Step Methodology:

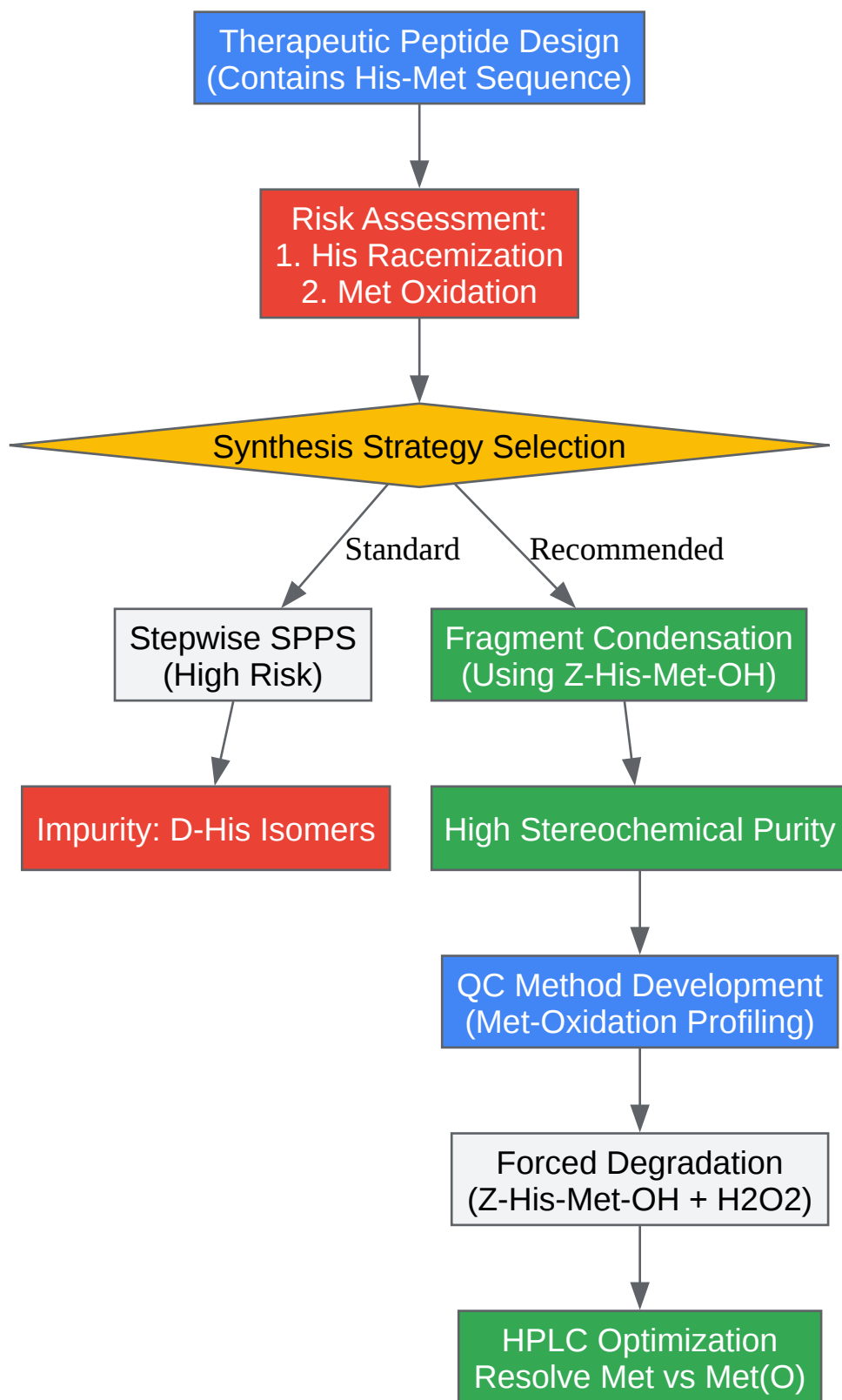
- Preparation of Control Sample:
 - Dissolve **Z-His-Met-OH** in Water/Acetonitrile (90:10) to a concentration of 0.5 mg/mL.
 - Inject onto HPLC to establish the retention time (RT) of the native peak.
- Forced Oxidation (Generation of Impurity Standard):
 - To a 1 mL aliquot of the control sample, add 10 µL of 3% H₂O₂.
 - Incubate at Room Temperature for 1–2 hours.
 - Mechanism: H₂O₂ oxidizes the Methionine thioether (-S-) to the sulfoxide (-S(=O)-).
- HPLC Method Optimization:
 - Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 3.5 µm).
 - Gradient: 5% B to 60% B over 20 minutes.
 - Detection: UV at 214 nm (peptide bond) and 254 nm (Z-group/aromatic).
 - Injection: Inject the Oxidized Sample.
- Analysis:
 - You will observe two peaks.
 - Peak 1 (Earlier RT): Z-His-Met(O)-OH.[\[1\]](#)[\[2\]](#) (More polar due to sulfoxide oxygen).
 - Peak 2 (Later RT): **Z-His-Met-OH** (Native).[\[1\]](#)

- Success Criterion: Resolution (R_s) between peaks should be > 1.5 .
- Application:
 - Use these relative retention times (RRT) to identify Met-oxidation peaks in the full-length therapeutic peptide chromatograms.

Visualizing the Workflow

Diagram 1: Strategic Synthesis & Stability Workflow

This diagram illustrates the decision-making process for using **Z-His-Met-OH** to avoid synthesis pitfalls and establish quality control.



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Caption: Workflow comparing standard stepwise synthesis risks vs. the **Z-His-Met-OH** fragment strategy, leading into analytical method development.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Coupling Efficiency	Steric hindrance of the Z-group or resin aggregation.	Switch to HATU/HOAt activation (carefully) or increase temperature to 40°C. Use PEG-based resins (e.g., ChemMatrix) for better swelling.
Double Peaks in HPLC (Native)	Partial oxidation during storage or diastereomers.	Check storage conditions. If peaks have identical mass but different RT, it may be D-His impurity (racemization). Confirm with chiral chromatography.
Z-Group Removal Failure	Inefficient hydrogenation or acidolysis.	If using H ₂ /Pd, ensure catalyst is fresh and solvent is degassed. If using HBr/AcOH, ensure strictly anhydrous conditions.
Methionine Sulfoxide Formation	Air oxidation in solution.	Always degas buffers with Helium or Argon. Add 0.1% Methionine to buffers as a sacrificial antioxidant during cleavage/purification.

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